

Application Notes and Protocols for Western Blot Detection of B220 Protein

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Compound of Interest

Compound Name: B 220

Cat. No.: B054107

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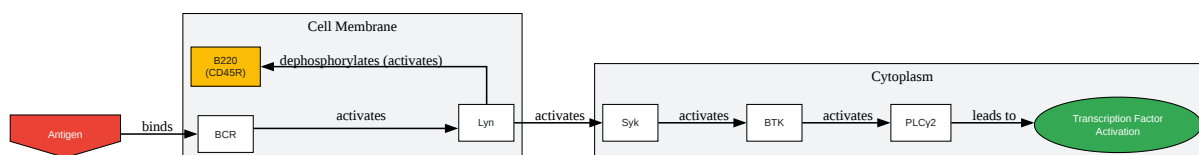
For Researchers, Scientists, and Drug Development Professionals

Introduction

B220, also known as CD45R, is an isoform of the CD45 protein, a receptor-linked protein tyrosine phosphatase.^{[1][2]} It is predominantly expressed on B cells at all stages of development, from pro-B to mature B cells, and also on subsets of T cells and NK cells.^{[2][3]} With a molecular weight ranging from 180 to 240 kDa, B220 plays a crucial role in B-cell receptor (BCR) and T-cell receptor (TCR) signaling.^{[1][2][3]} This protocol provides a detailed method for the detection of B220 protein in cell lysates using Western blotting.

B220 Signaling Pathway

B220 is a critical component of the B-cell receptor (BCR) signaling cascade. Upon antigen binding to the BCR, B220 is thought to dephosphorylate inhibitory tyrosines on Src-family kinases, such as Lyn, leading to their activation. This initiates a downstream signaling cascade involving Syk, BTK, and PLC γ 2, ultimately resulting in the activation of transcription factors that drive B-cell proliferation, differentiation, and antibody production.



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Caption: A simplified diagram of the B220-mediated B-cell receptor signaling pathway.

Experimental Protocol

This protocol outlines the key steps for successful Western blot detection of B220.

1. Sample Preparation (Cell Lysate)

Given that B220 is a membrane protein, a lysis buffer that can effectively solubilize cellular membranes is crucial. RIPA (Radioimmunoprecipitation Assay) buffer is recommended for this purpose.^{[4][5]}

RIPA Lysis Buffer Recipe:

- 50 mM Tris-HCl, pH 7.4
- 150 mM NaCl
- 1% NP-40
- 0.5% Sodium Deoxycholate
- 0.1% SDS
- 1 mM EDTA

- Add fresh protease and phosphatase inhibitors just before use.

Procedure:

- Wash cells with ice-cold PBS.
- Aspirate PBS and add ice-cold RIPA buffer.
- Scrape adherent cells and transfer the lysate to a microfuge tube.
- Incubate on ice for 30 minutes with occasional vortexing.
- Centrifuge at 14,000 x g for 15 minutes at 4°C.
- Transfer the supernatant (protein lysate) to a new tube.
- Determine the protein concentration using a BCA or Bradford protein assay.

2. SDS-PAGE

- Prepare protein samples by mixing the cell lysate with 4x Laemmli sample buffer and heating at 95-100°C for 5-10 minutes.
- Load 20-40 µg of total protein per well onto a 7.5% polyacrylamide gel. The lower percentage gel is recommended to achieve good resolution for the high molecular weight B220 protein.
- Include a pre-stained protein ladder to monitor migration and transfer efficiency.
- Run the gel at 100-120 V until the dye front reaches the bottom.

3. Protein Transfer

- Transfer the separated proteins from the gel to a PVDF or nitrocellulose membrane. A wet transfer system is recommended for large proteins like B220.
- Perform the transfer at 100 V for 90-120 minutes in a cold room or on ice.

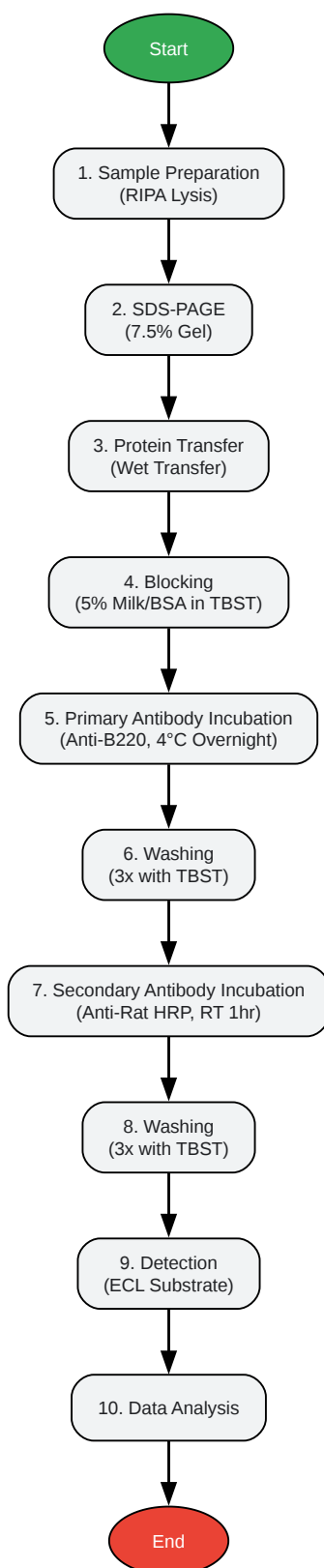
4. Immunodetection

- **Blocking:** Block the membrane with 5% non-fat dry milk or 5% BSA in Tris-Buffered Saline with 0.1% Tween-20 (TBST) for 1 hour at room temperature with gentle agitation.
- **Primary Antibody Incubation:** Incubate the membrane with the primary antibody diluted in the blocking buffer. This can be done for 2 hours at room temperature or overnight at 4°C.
- **Washing:** Wash the membrane three times for 10 minutes each with TBST.
- **Secondary Antibody Incubation:** Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody diluted in the blocking buffer for 1 hour at room temperature.
- **Washing:** Repeat the washing step (three times for 10 minutes each with TBST).
- **Detection:** Use an Enhanced Chemiluminescence (ECL) substrate to detect the HRP signal. Expose the membrane to X-ray film or use a digital imaging system.

Quantitative Data Summary

Parameter	Recommendation
Sample Loading	20-40 µg of total protein lysate per well
Gel Percentage	7.5% SDS-PAGE
Primary Antibody	Anti-B220/CD45R (Clone: RA3-6B2)
Primary Antibody Dilution	1:1,000 - 1:2,000
Incubation Time (Primary)	2 hours at room temperature or overnight at 4°C
Secondary Antibody	HRP-conjugated Goat Anti-Rat IgG
Secondary Antibody Dilution	1:5,000 - 1:10,000
Incubation Time (Secondary)	1 hour at room temperature
Blocking Buffer	5% non-fat dry milk or 5% BSA in TBST
Wash Buffer	TBST (Tris-Buffered Saline with 0.1% Tween-20)
Detection Method	Enhanced Chemiluminescence (ECL)

Western Blot Workflow

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Caption: A flowchart illustrating the key steps in the Western blot protocol for B220 detection.

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